Introduction: The Pyrazole Nucleus as a Cornerstone in Medicinal Chemistry

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Compound of Interest

Compound Name:	*(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid*
CAS No.:	*689251-97-6*
Cat. No.:	*B151078*

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The pyrazole ring system, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, stands as a cornerstone in the field of medicinal chemistry. Its unique structural and electronic properties have made it a "privileged scaffold," frequently incorporated into molecules designed to interact with a wide array of biological targets. The versatility of the pyrazole nucleus allows it to serve as a bioisosteric replacement for other functionalities, engage in crucial hydrogen bonding interactions, and provide a rigid framework for orienting substituents in three-dimensional space. Consequently, pyrazole derivatives have demonstrated a remarkable breadth of pharmacological activities, including anticancer, anti-inflammatory, antibacterial, and antiviral properties.[1][2][3][4] Three of the 17 small molecule drugs approved in 2022 alone contained a pyrazole nucleus, highlighting its contemporary significance in pharmaceutical development.[1]

This guide focuses on a specific and highly valuable pyrazole derivative: **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid** (CAS No: 689251-97-6).[5] This molecule combines the stable 1-methyl-pyrazole core with an α,β-unsaturated carboxylic acid functionality. This arrangement makes it a key intermediate and a versatile building block for the synthesis of more complex bioactive compounds, particularly in the development of kinase inhibitors and other targeted

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therapeutics.[6] Its structure allows for a variety of chemical transformations, such as Michael additions and cycloadditions, further expanding its utility in constructing novel heterocyclic compounds for drug discovery pipelines.[6]

PART 1: Synthesis and Physicochemical Properties

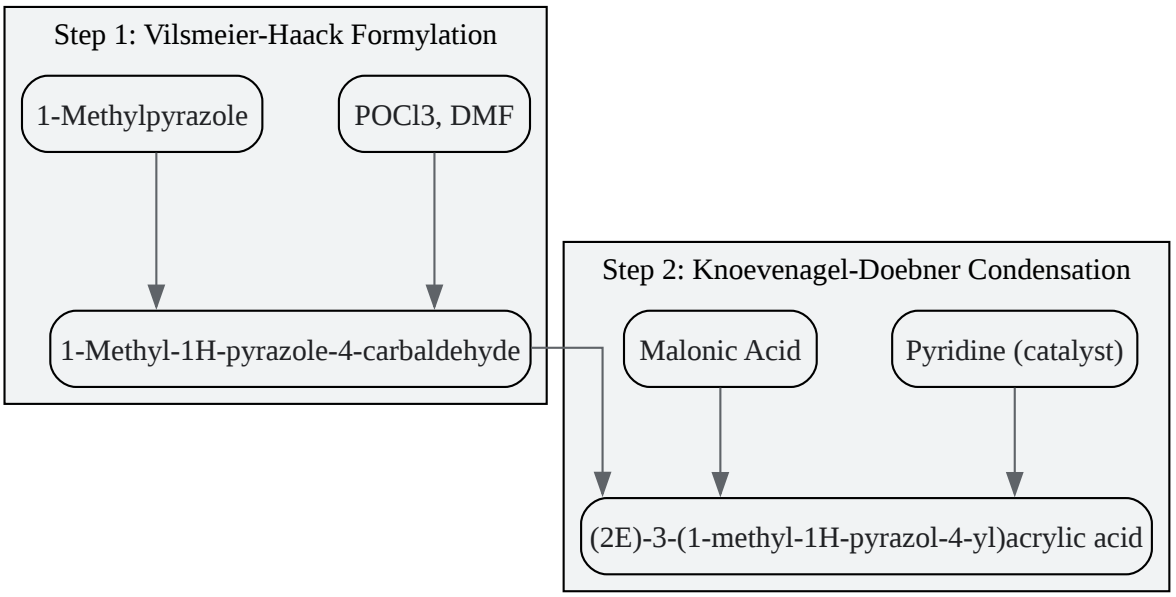
The synthesis of **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid** relies on established organic chemistry principles, typically involving the construction of the pyrazole ring followed by the elaboration of the acrylic acid side chain.

Synthetic Strategies

While multiple routes to substituted pyrazoles exist, a common and efficient strategy involves the condensation of a 1,3-dicarbonyl compound (or its equivalent) with a hydrazine derivative.[7][8] For the title compound, a logical and frequently employed pathway begins with the synthesis of the key intermediate, 1-methyl-1H-pyrazole-4-carbaldehyde. This aldehyde can then undergo a condensation reaction to introduce the acrylic acid moiety.

A representative synthetic workflow is illustrated below. The process starts with the Vilsmeier-Haack formylation of 1-methylpyrazole to regioselectively install the aldehyde at the C4 position. This is a critical step, as it provides the electrophilic handle needed for the subsequent chain extension. The resulting aldehyde is then subjected to a Knoevenagel-Doebner condensation with malonic acid. This reaction, typically catalyzed by a base like pyridine or piperidine, proceeds via the formation of a vinylogous intermediate which, upon heating, undergoes decarboxylation to yield the target **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid**. The trans or (E)-configuration of the double bond is generally favored thermodynamically.

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Caption: Plausible synthetic workflow for the target compound.

Physicochemical Data

The fundamental properties of the title compound are summarized below, providing essential information for handling, characterization, and experimental design.

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Property	Value	Reference
CAS Number	689251-97-6	[5]
Molecular Formula	$C_7H_8N_2O_2$	[5]
Molecular Weight	152.15 g/mol	[5]
Synonyms	(E)-3-(1-Methylpyrazol-4-yl)acrylic acid, (2E)-3-(1-Methyl-1H-pyrazol-4-yl)-2-propenoic Acid	[9][10]
Purity (Typical)	>95%	[5]
Storage	Sealed in dry, 2-8°C	[5]

PART 2: Biological Activities and Therapeutic Applications

The true value of **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid** lies in its role as a scaffold for compounds with significant therapeutic potential. The pyrazole core is a key pharmacophore that drives a diverse range of biological activities.

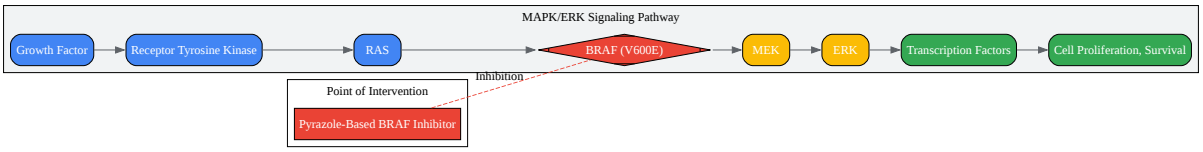
Kinase Inhibition: A Primary Focus in Oncology

Kinases are critical regulators of cellular signaling pathways, and their dysregulation is a hallmark of many cancers.[11] The pyrazole scaffold is a well-established core for the design of potent and selective kinase inhibitors.[6][11] Derivatives of **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid** serve as building blocks for inhibitors targeting several important cancer-related kinases.

BRAF Kinase Inhibition in Melanoma: Activating mutations in the BRAF kinase, particularly the V600E mutation, are present in approximately 40-50% of melanomas.[12] This makes BRAF a prime therapeutic target.[13][14] Pyrazole-containing compounds have been developed as potent BRAF inhibitors.[13][15] These inhibitors function by competing with ATP for binding to the kinase domain of BRAF, thereby blocking the downstream signaling cascade known as the MAPK/ERK pathway (RAS-RAF-MEK-ERK).[14] Inhibition of this pathway suppresses tumor

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cell proliferation and induces apoptosis. While first-generation BRAF inhibitors have shown significant clinical efficacy, acquired resistance often emerges, necessitating the development of new inhibitor scaffolds.[13][14][15] The structural features of **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid** make it an attractive starting point for novel BRAF inhibitors.



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Caption: Inhibition of the BRAF-driven MAPK/ERK pathway.

Multi-Targeted Kinase Inhibition: Beyond BRAF, pyrazole derivatives have been designed as multi-targeted inhibitors against other kinase families, such as Janus kinases (JAKs) and Aurora kinases.[16][17] For instance, pyrazole-based compounds have shown potent, low-micromolar to nanomolar inhibition of JAK2/3 and Aurora A/B kinases, which are involved in cell cycle regulation and inflammatory signaling.[16] The ability to simultaneously target multiple oncogenic pathways is a promising strategy to overcome drug resistance.

Anticancer Activity

The antiproliferative effects of pyrazole derivatives have been demonstrated across a wide range of cancer cell types, including breast, lung, colon, liver, and prostate cancers.[18][19] The mechanisms underlying this activity are often multifaceted, involving:

- Induction of Apoptosis: Programmed cell death is a key mechanism for eliminating cancerous cells. A novel pyrazole derivative, PTA-1, was shown to induce apoptosis at low micromolar concentrations in triple-negative breast cancer cells.[20]

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- Cell Cycle Arrest: Many pyrazole compounds halt the cell division cycle, often at the G2/M phase, preventing cancer cells from replicating.[21]

- Inhibition of Tubulin Polymerization: The cellular cytoskeleton is essential for cell division. Some pyrazole-based agents have been found to inhibit tubulin polymerization, disrupting mitotic spindle formation and leading to cell death, similar to established anticancer drugs.[20][21]

Antibacterial and Other Activities

The pyrazole scaffold is also a key component of potent antibacterial agents. Research has shown that pyrazole derivatives are effective against various bacterial strains, including multidrug-resistant pathogens like methicillin-resistant Staphylococcus aureus (MRSA).[22][23] Some compounds exhibit minimum inhibitory concentrations (MIC) as low as 0.5-0.78 µg/mL.[1][23] The mode of action can vary, with some derivatives acting as fatty acid biosynthesis inhibitors or DNA gyrase inhibitors.[1]

Furthermore, (2E)-3-(1-methyl-1H-pyrazol-4-yl)-2-propenoic acid has been specifically identified as a precursor for preparing cyclopropanecarboxamides, which act as ligands for the histamine H3 receptor, indicating its potential in neurological applications.[9]

PART 3: Exemplary Experimental Protocols

To provide practical context, this section outlines standardized, field-proven methodologies for the synthesis of the title compound and the evaluation of its derivatives.

Protocol: Synthesis of (2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid

Objective: To synthesize the title compound via a Knoevenagel-Doebner condensation.

Materials:

- 1-Methyl-1H-pyrazole-4-carbaldehyde (1.0 eq)

- Malonic acid (1.5 eq)

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- Pyridine (anhydrous, ~20 vol)
- Piperidine (0.1 eq, catalyst)
- Hydrochloric acid (1M)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Magnesium sulfate (anhydrous)

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 1-methyl-1H-pyrazole-4-carbaldehyde and malonic acid.
- Solvent and Catalyst Addition: Add anhydrous pyridine to dissolve the solids, followed by the addition of a catalytic amount of piperidine.
- Reaction: Heat the mixture to reflux (approx. 90-100°C) and monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed (typically 4-6 hours).
- Work-up: Cool the reaction mixture to room temperature. Carefully pour the mixture into a beaker containing ice and acidify to pH ~2 with 1M HCl. A precipitate should form.
- Extraction: Extract the aqueous mixture three times with ethyl acetate.
- Washing: Combine the organic layers and wash sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid**.

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- Characterization: Confirm the structure and purity of the final product using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.

Protocol: In Vitro Cytotoxicity Evaluation (MTT Assay)

Objective: To determine the antiproliferative activity of a test compound derived from the title scaffold against a cancer cell line (e.g., A375 melanoma).

Materials:

- Human cancer cell line (e.g., A375)
- Complete growth medium (e.g., DMEM with 10% FBS)
- Test compound (dissolved in DMSO)
- 96-well microplates
- MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Solubilization buffer (e.g., DMSO or acidified isopropanol)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium and incubate for 24 hours at 37°C, 5% CO_2.
- Compound Treatment: Prepare serial dilutions of the test compound in growth medium. Add 100 µL of the diluted compound solutions to the appropriate wells. Include vehicle control (DMSO) and untreated control wells.
- Incubation: Incubate the plate for 48-72 hours at 37°C, 5% CO_2.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.

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- Solubilization: Carefully remove the medium and add 150 µL of solubilization buffer to each well to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the log of the compound concentration and determine the IC_{50} value (the concentration at which 50% of cell growth is inhibited) using non-linear regression analysis.

Conclusion and Future Outlook

(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid is more than just a chemical intermediate; it is a strategic scaffold that provides a robust foundation for the development of next-generation therapeutics. Its synthetic accessibility and versatile chemical nature allow for the creation of diverse molecular libraries tailored for high-throughput screening against a multitude of biological targets. The proven success of the pyrazole core in clinically approved drugs and late-stage clinical candidates underscores its importance.

Future research efforts will likely focus on leveraging this scaffold to design novel kinase inhibitors that can overcome acquired resistance mechanisms, develop new classes of antibiotics to combat drug-resistant bacteria, and explore its potential in treating neurological disorders. As our understanding of disease biology deepens, the strategic application of privileged scaffolds like **(2E)-3-(1-methyl-1H-pyrazol-4-yl)acrylic acid** will remain a critical and highly effective approach in the quest for new medicines.

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